

Chemical & Pharmacological Profile of Raxofelast

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Raxofelast

CAS No.: 128232-14-4

Cat. No.: S541091

Get Quote

The table below summarizes the key identified information about **Raxofelast**.

Property	Description
Chemical Class	2,3-dihydro-5-benzofuranol derivative (a synthetic, hydrophilic vitamin E analogue) [1].
Systematic Name	Not explicitly found in search results.
Prodrug/Metabolite	Raxofelast (IRFI016) is a prodrug. Its deacetylated metabolite, IRFI005 , is the active compound [1].
Primary Mechanism	Potent antioxidant activity; inhibits LDL oxidation, lipid peroxidation, and apoprotein modifications [1].
Clinical Status	Historically "under clinical development" for oxidant stress-mediated tissue injury [1]. No recent updates on approval status were found.

Key Technical Data and Experimental Findings

The most robust experimental data comes from studies on its active metabolite, IRFI005, in the context of inhibiting low-density lipoprotein (LDL) oxidation.

- **Antioxidant Efficacy in LDL Oxidation Model:** IRFI005 demonstrated a dose-dependent inhibition of copper/hydrogen peroxide-induced LDL oxidation. The effects were measured by a reduction in thiobarbituric acid-reactive substances (TBARS), conjugated diene formation, and changes in electrophoretic mobility [1].
- **Comparison with Other Antioxidants:** In the same model, IRFI005 showed superior antioxidant activity compared to Trolox (a water-soluble vitamin E analogue) and Probucol (a synthetic cholesterol-lowering drug with antioxidant properties) [1].
- **Synergistic Effects:** The study noted that IRFI005 helped protect endogenous antioxidants within LDL, such as α -tocopherol (Vitamin E) and carotenoids, from being consumed during the oxidation process [1].

Information Gaps and Unavailable Data

The following critical information for a troubleshooting guide was **not located** in the current search results:

- **Solvent Compatibility:** Specific data on solubility in common organic solvents (e.g., DMSO, ethanol) or aqueous buffers, including stability in these solutions, is unavailable.
- **Formulation Protocols:** Detailed methodologies for preparing **Raxofelast** or IRFI005 for *in vitro* or *in vivo* experiments are not provided.
- **pH Stability Range:** No information on the compound's stability across different pH levels.
- **Storage Conditions:** Specific recommendations for long-term storage (temperature, light sensitivity) are not stated.

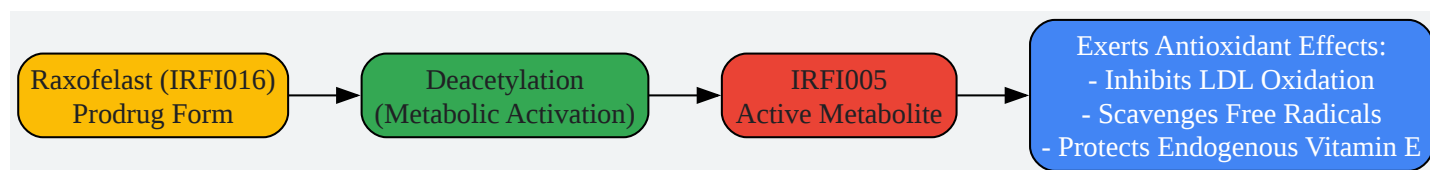
Suggested Investigation Path

Given the lack of explicit data, here are practical steps to determine compatibility:

- **Consult Foundational Literature:** Locate the original primary research papers and patents for **Raxofelast** (IRFI016) and IRFI005. These often contain experimental sections with detailed synthesis and formulation information.
- **Perform Solubility Screening:** Conduct small-scale tests to assess solubility in various solvents. Start with DMSO for a stock solution and then test dilution in aqueous buffers, monitoring for precipitation.
- **Stability Studies:** Once a solution is prepared, use analytical methods like HPLC to monitor the compound's stability over time under different storage conditions (e.g., -20°C, 4°C, room temperature, exposed to light).

Raxofelast Activation Pathway

The following diagram illustrates the metabolic activation of **Raxofelast**, based on the information found.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Protection of low density lipoprotein oxidation by the ... [sciencedirect.com]

To cite this document: Smolecule. [Chemical & Pharmacological Profile of Raxofelast]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541091#raxofelast-solvent-compatibility-issues>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com